

STD1T stability and storage conditions

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Compound of Interest

Compound Name: STD1T

Cat. No.: B15584402

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Technical Support Center: STD1T

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of **STD1T**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for lyophilized **STD1T**?

A1: Lyophilized **STD1T** is stable for up to 12 months when stored at -20°C or -80°C.[1] It is crucial to keep the container tightly closed in a dry and well-ventilated place.[2]

Q2: How should I store **STD1T** after reconstitution?

A2: After reconstitution, **STD1T** in liquid form has a shelf life of approximately 6 months at -20°C or -80°C.[1] For short-term storage, working aliquots can be kept at 4°C for up to one week.[1] It is highly recommended to add a cryoprotectant like glycerol (5-50% final concentration) for long-term storage at -20°C/-80°C to maintain stability.[1] Avoid repeated freeze-thaw cycles.[1]

Q3: Can I store **STD1T** at room temperature?

A3: Storing lyophilized **STD1T** at room temperature is not recommended for long periods.[2] For temporary excursions, some drug products can be stored at 25°C (77°F), with permitted brief excursions to 15°C to 30°C (59–86°F).[3][4][5] However, for optimal stability and to ensure

experimental consistency, adhering to the recommended refrigerated or frozen storage conditions is critical.

Q4: What is the expected shelf life of **STD1T**?

A4: The shelf life of **STD1T** depends on its form and storage conditions. Generally, the lyophilized form is stable for 12 months at -20°C/-80°C, while the liquid form is stable for 6 months under the same conditions.[\[1\]](#)

Q5: What are the signs of **STD1T** degradation?

A5: Degradation of **STD1T** may manifest as a loss of biological activity, changes in physical appearance (e.g., precipitation, discoloration), or the appearance of degradation products in analytical tests like SDS-PAGE or HPLC. Stability studies should include testing for attributes susceptible to change during storage that could impact quality, safety, and efficacy.[\[6\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no activity in the experiment.	1. Improper storage of STD1T. 2. Repeated freeze-thaw cycles. 3. Incorrect reconstitution. 4. Degradation due to age.	1. Verify storage conditions against the recommended guidelines. 2. Aliquot STD1T after reconstitution to minimize freeze-thaw cycles. [1] 3. Ensure the correct buffer and concentration were used for reconstitution. 4. Check the expiration date and consider using a new vial of STD1T.
Precipitate observed in the reconstituted solution.	1. Reconstitution at an incorrect pH or ionic strength. 2. High protein concentration. 3. Contamination.	1. Ensure the reconstitution buffer is appropriate for STD1T. 2. Try reconstituting at a lower concentration. 3. Centrifuge the vial briefly before use to pellet any precipitate. [1] 4. Use the supernatant. Consider sterile filtering the solution if appropriate for your application.
Inconsistent results between experiments.	1. Variability in STD1T activity due to storage or handling. 2. Use of different batches of STD1T.	1. Ensure consistent handling and storage of STD1T for all experiments. 2. If using a new batch, it is advisable to perform a bridging study or qualification to ensure comparable activity to the previous batch.

Stability and Storage Conditions Summary

Form	Storage Temperature	Shelf Life	Key Considerations
Lyophilized	-20°C to -80°C	12 months[1]	Keep container tightly sealed in a dry environment.[2]
Liquid (Reconstituted)	-20°C to -80°C	6 months[1]	Aliquot to avoid repeated freeze-thaw cycles.[1] Addition of glycerol (5-50%) is recommended for long-term stability.[1]
Liquid (Working Aliquot)	4°C	Up to 1 week[1]	For immediate use to minimize degradation.

Experimental Protocols

Protocol: Reconstitution of Lyophilized STD1T

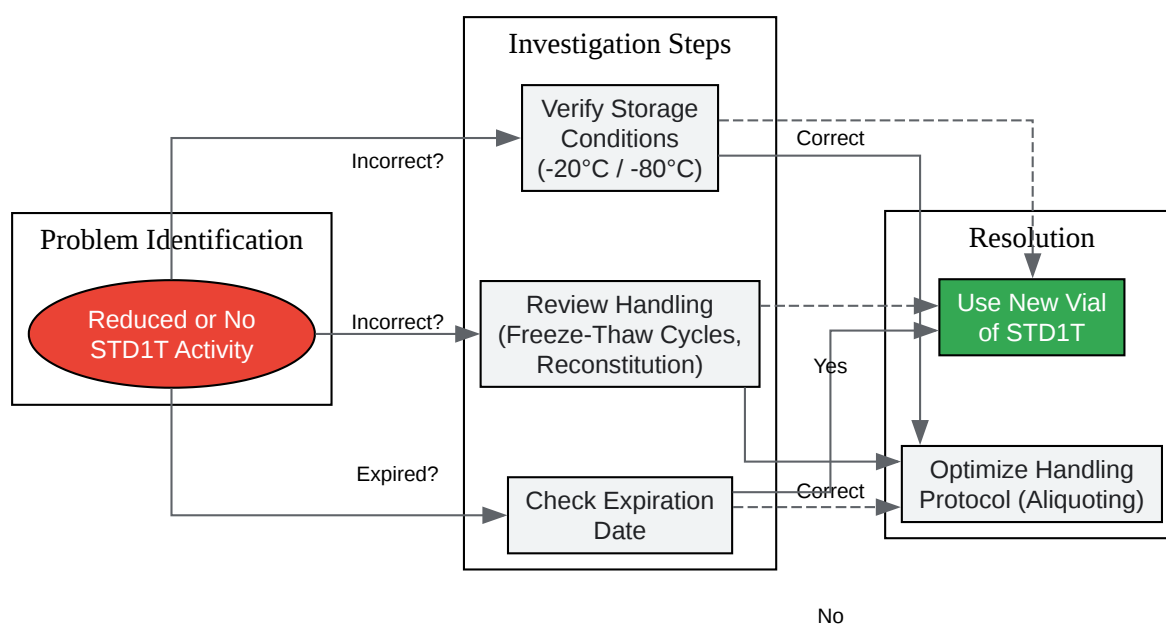
- Preparation: Before opening, briefly centrifuge the vial of lyophilized **STD1T** to ensure the powder is at the bottom.[1]
- Reconstitution: Reconstitute the protein in deionized sterile water or a recommended buffer to a concentration of 0.1-1.0 mg/mL.[1] Gently pipette the solution up and down to mix; do not vortex.
- Aliquoting: For long-term storage, it is recommended to add glycerol to a final concentration of 5-50% and aliquot the reconstituted **STD1T** into smaller, single-use volumes.[1]
- Storage: Store the aliquots at -20°C or -80°C.[1]

Protocol: General Handling for Experiments

- Thawing: When ready to use, thaw the frozen aliquot of **STD1T** on ice.
- Dilution: Prepare the final working concentration of **STD1T** in your pre-chilled experimental buffer immediately before use.

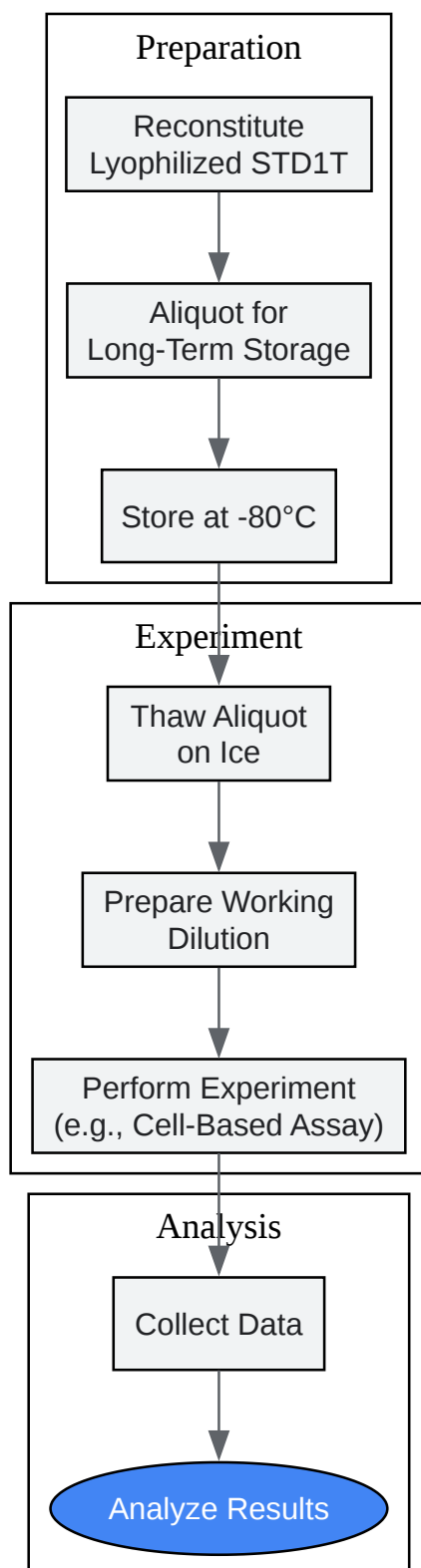
- Use: Add the diluted **STD1T** to your experimental setup (e.g., cell culture, enzymatic assay) as required.
- Disposal: Discard any unused portion of the thawed working dilution. Do not re-freeze diluted solutions.

Visualizations



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Caption: Troubleshooting workflow for reduced **STD1T** activity.



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Caption: General experimental workflow for using **STD1T**.

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